

Unraveling "C10-200": Clarification Required for In Vitro Assay Recommendations

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Compound of Interest

Compound Name: C10-200

Cat. No.: B15574644

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Providing detailed application notes and protocols for the compound designated as "**C10-200**" is currently not possible due to the ambiguity surrounding its identity. Initial research indicates that "**C10-200**" is not a standard or widely recognized nomenclature for a specific molecule in publicly available scientific literature and chemical databases.

The search for "**C10-200**" has yielded information on two distinct entities which could be misinterpreted:

- **C10:** This term commonly refers to Sodium Caprate, a medium-chain fatty acid salt that has been investigated as a penetration enhancer for drug delivery. In a different biological context, C10 can also refer to Chemokine (C-C motif) ligand 10, a small cytokine involved in immune responses.
- **CD200:** This is a cell surface glycoprotein that plays a significant role in immune regulation by interacting with its receptor, CD200R1. The CD200-CD200R1 signaling pathway is a key area of research in immunology and oncology.

Without a precise chemical name, CAS number, or reference to a specific publication, it is impossible to determine the nature of "**C10-200**" and subsequently provide accurate and reliable information regarding its recommended concentrations for in vitro assays, experimental protocols, and associated signaling pathways.

To proceed with this request, the following information is required:

- The full chemical name of "**C10-200**".
- The Chemical Abstracts Service (CAS) registry number.
- Any known synonyms or alternative names for the compound.
- A reference to a scientific publication or patent where "**C10-200**" is described.

Once the identity of "**C10-200**" is clarified, it will be possible to conduct a targeted search for the relevant scientific data to generate the requested detailed application notes and protocols, including quantitative data tables, experimental methodologies, and signaling pathway diagrams.

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